

Comparative Technical Analysis: 4-(3-Phenylpropyl)morpholine vs. Fenpropimorph[1]

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Compound of Interest

Compound Name: 4-(3-Phenylpropyl)morpholine

CAS No.: 25262-57-1

Cat. No.: B2712951

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Executive Summary

Fenpropimorph is a highly optimized sterol biosynthesis inhibitor (SBI) used extensively in agriculture to control powdery mildew in cereals. It functions as a high-affinity transition state analog, mimicking the carbocationic intermediates of fungal sterol enzymes.[1]

4-(3-Phenylpropyl)morpholine represents the "stripped-down" pharmacophore.[1] While it retains the core nitrogen-phenylpropyl motif required for binding to certain receptors (notably mammalian Sigma receptors), it lacks the critical steric bulk (tert-butyl and methyl substitutions) necessary for potent fungicidal activity.[1] This molecule serves primarily as a structural template in Structure-Activity Relationship (SAR) studies rather than a commercial therapeutic. [1]

Part 1: Structural & Physicochemical Analysis

The transition from **4-(3-Phenylpropyl)morpholine** to Fenpropimorph illustrates the principle of molecular engineering—modifying a scaffold to increase lipophilicity (

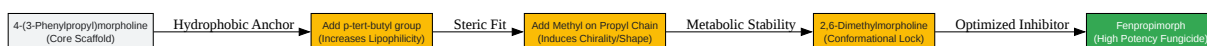
) and steric complementarity.[1]

Comparative Properties Table[1]

Feature	4-(3-Phenylpropyl)morpholine	Fenpropimorph
CAS Number	21297-84-7 (Generic/Analog)	67564-91-4
Molecular Formula		
Molecular Weight	~205.30 g/mol	303.48 g/mol
Lipophilicity (LogP)	~1.5 – 2.0 (Moderate)	~5.2 (High)
Stereochemistry	Achiral	Chiral (2 stereocenters: propyl & morpholine ring)
Key Substituents	None (Unsubstituted)	p-tert-butyl, propyl-methyl, 2,6-dimethylmorpholine
Primary Utility	Sigma Receptor Ligand / SAR Intermediate	Agricultural Fungicide (SBI Class II)

Structural Logic Diagram (SAR)

The following diagram illustrates how Fenpropimorph is derived from the basic scaffold to optimize enzyme inhibition.



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Figure 1: Structural optimization pathway transforming the basic phenylpropyl-morpholine scaffold into the active fungicide Fenpropimorph.[1]

Part 2: Mechanism of Action & Pharmacology

The "Carbocation Mimicry" Hypothesis

Both molecules contain a basic nitrogen atom (morpholine ring) which is protonated at physiological pH. This positive charge allows the molecule to mimic the high-energy

carbocationic intermediate formed during the reduction of sterols.

- Fenpropimorph: The cis-2,6-dimethyl groups on the morpholine ring lock the molecule into a specific conformation that fits tightly into the active site of fungal enzymes. The tert-butyl tail anchors the molecule in the lipophilic channel of the enzyme.
- **4-(3-Phenylpropyl)morpholine**: Lacks the hydrophobic anchor and the conformational lock. [1] While it can enter the active site, it binds with significantly lower affinity () and is easily displaced by the natural substrate.

Target Specificity

- Fungal Sterol Biosynthesis (Fenpropimorph Target): Fenpropimorph acts as a dual inhibitor in the ergosterol pathway:

- -Reductase (ERG24): Prevents reduction of the C14 double bond.[1]
- -Isomerase (ERG2): Prevents the shift of the double bond.
- Result: Accumulation of abnormal sterols (ignosterol, fecosterol)

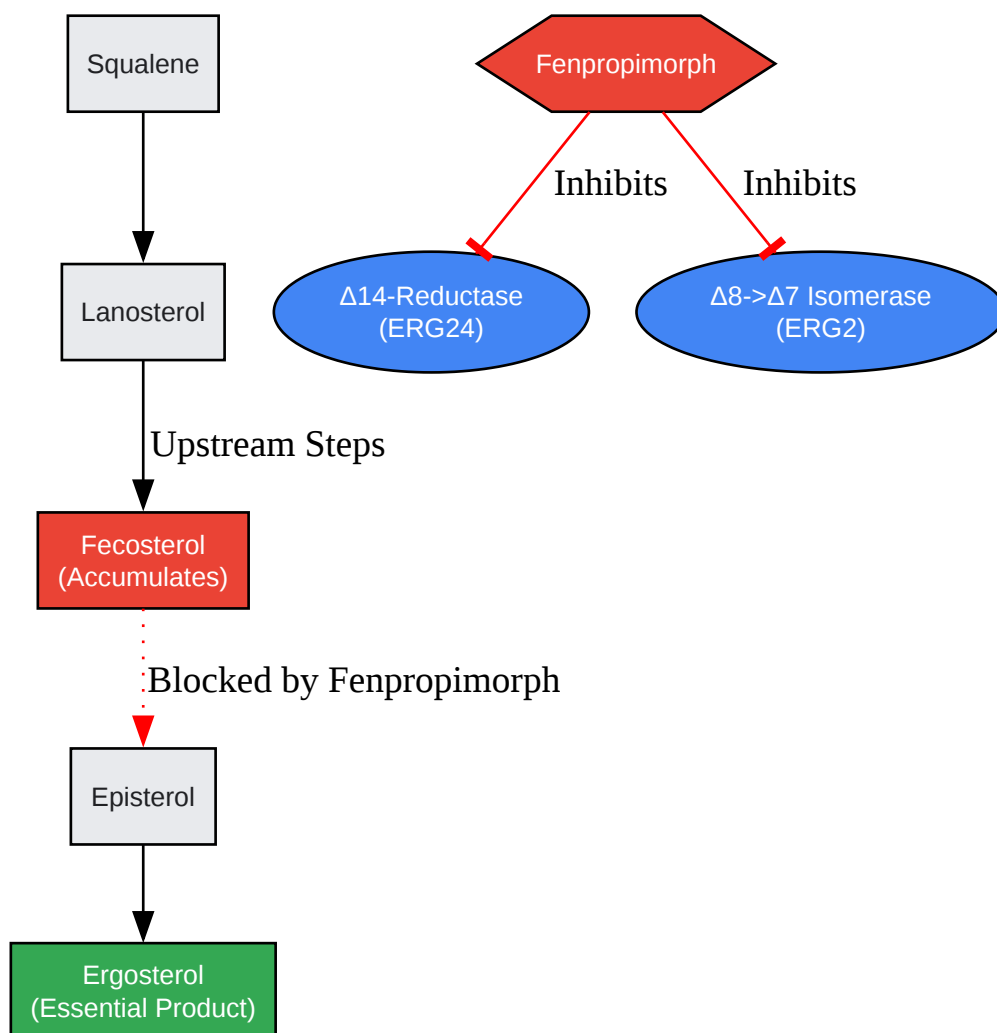
Membrane leakage

Fungal death.

- Sigma Receptors (Shared Target): Both molecules show affinity for mammalian Sigma-1 receptors (

R).[1] The N-(3-phenylpropyl) moiety is a classic pharmacophore for Sigma binding.[1]

- Implication: **4-(3-Phenylpropyl)morpholine** is often used in neuroscience research to study Sigma receptor modulation, whereas Fenpropimorph's Sigma activity is considered an off-target toxicological effect in non-target organisms.[1]



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Figure 2: Dual inhibition points of Fenpropimorph in the fungal ergosterol biosynthesis pathway.

[1][2]

Part 3: Synthetic Pathways[1]

The synthesis of the analog is straightforward, whereas Fenpropimorph requires stereochemical control and specific precursors.

Synthesis of 4-(3-Phenylpropyl)morpholine (Analog)

Reagents: Morpholine + 1-Chloro-3-phenylpropane.[1] Conditions: Basic conditions (

), Reflux in Acetonitrile/Toluene. Mechanism: Simple

alkylation.

Synthesis of Fenpropimorph (Optimized)

Reagents: 3-(4-tert-butylphenyl)-2-methylpropanal + 2,6-Dimethylmorpholine.^[1] Conditions: Reductive Amination (

, Pd/C or

). Complexity: Requires the synthesis of the specific branched aldehyde ("Lilial" analog) and results in a mixture of enantiomers (typically applied as a racemate).

Part 4: Experimental Protocols

Protocol: Sterol Profile Analysis (Differentiation Assay)

To experimentally distinguish the biological activity of these two compounds, researchers analyze the sterol composition of treated yeast (*Saccharomyces cerevisiae*) or fungal cultures.

Objective: Confirm Fenpropimorph activity via accumulation of specific precursors (ignosterol/fecosterol), which will be absent or minimal with the analog.

Step-by-Step Methodology:

- Culture Treatment:
 - Inoculate *S. cerevisiae* (wild type) in YPD broth.
 - Treat Group A with Fenpropimorph ().
 - Treat Group B with **4-(3-Phenylpropyl)morpholine** ().^[1]
 - Incubate at for 16–24 hours (mid-log phase).
- Saponification & Extraction:

- Harvest cells by centrifugation (, 5 min).
- Resuspend pellets in of in methanol (w/v).
- Heat at for 90 minutes (Saponification).
- Extract non-saponifiable lipids (sterols) using -heptane ().[\[1\]](#)
- Derivatization:
 - Evaporate heptane under stream.
 - Resuspend residue in BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) + TMCS.[\[1\]](#)
 - Incubate at for 30 mins to form TMS-derivatives.
- GC-MS Analysis:
 - Column: DB-5ms or equivalent non-polar capillary column.[\[1\]](#)
 - Carrier Gas: Helium (

).

- Temp Program:

(1 min)

at

.

- Detection: EI Mass Spec (scan range 50–500 m/z).

Expected Results:

- Fenpropimorph: Disappearance of Ergosterol peak; appearance of large peaks for Ignosterol and Fecosterol (precursors).
- **4-(3-Phenylpropyl)morpholine**: Dominant Ergosterol peak (similar to control), indicating lack of effective enzyme inhibition.[\[1\]](#)

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